

# In-Depth Technical Guide: trans-1,2-dihydro-1,2-phenanthrenediol

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## Compound of Interest

Compound Name: (1S,2R)-1,2-dihydrophenanthrene-1,2-diol

Cat. No.: B1250400

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CAS Number: 28622-66-4<sup>[1]</sup>

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of trans-1,2-dihydro-1,2-phenanthrenediol, a key metabolite of the polycyclic aromatic hydrocarbon (PAH) phenanthrene. This document details its metabolic formation, toxicological significance, and available data, targeting professionals in research and drug development.

## Chemical Identity and Properties

trans-1,2-dihydro-1,2-phenanthrenediol is a dihydrodiol derivative of phenanthrene formed during its metabolic processing in various organisms. While specific experimentally determined physicochemical properties for this compound are not readily available in the literature, related data for the parent compound, phenanthrene, are provided for context.

Table 1: Physicochemical Properties of Phenanthrene (CAS: 85-01-8)

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>10</sub>	[2][3][4]
Molecular Weight	178.23 g/mol	[2]
Melting Point	98-100 °C	[3][4]
Boiling Point	340 °C	[3]
Water Solubility	Insoluble	[3][4][5]
Solubility in Organic Solvents	Soluble in toluene, carbon tetrachloride, ether, chloroform, acetic acid, and benzene.	[4][5]

## Metabolic Pathways and Biological Significance

Phenanthrene is metabolized in biological systems through a series of enzymatic reactions, primarily mediated by cytochrome P450 (CYP) enzymes and epoxide hydrolase. The formation of trans-dihydrodiols is a critical step in both detoxification and, paradoxically, metabolic activation pathways that can lead to carcinogenic compounds.

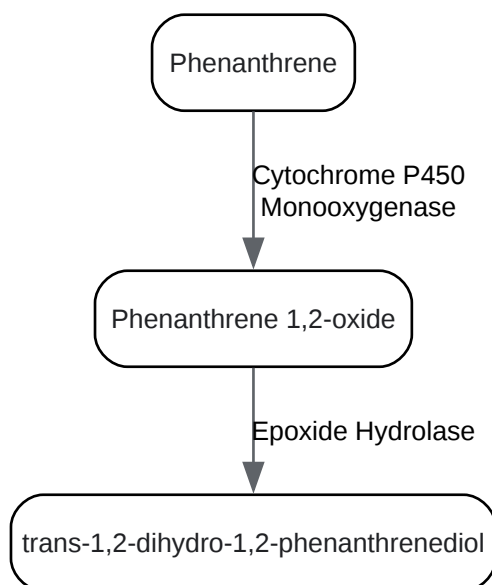
The metabolic process is initiated by CYP monooxygenases, which oxidize the phenanthrene molecule to form an epoxide. This epoxide is then hydrolyzed by epoxide hydrolase to yield a trans-dihydrodiol. In the case of phenanthrene, this can occur at different positions on the aromatic rings, leading to various isomers, including trans-1,2-dihydro-1,2-phenanthrenediol, trans-3,4-dihydro-1,2-phenanthrenediol, and trans-9,10-dihydro-1,2-phenanthrenediol.

The formation of trans-1,2-dihydro-1,2-phenanthrenediol is significant as this molecule can be further metabolized by CYP enzymes to form a highly reactive diol epoxide. These diol epoxides are known to be ultimate carcinogens, capable of forming covalent adducts with DNA, which can lead to mutations and the initiation of cancer.

## Fungal Metabolism of Phenanthrene

Certain fungi, such as *Cunninghamella elegans*, have been shown to metabolize phenanthrene to produce trans-1,2-dihydro-1,2-phenanthrenediol as a mixture of (1R,2R) and (1S,2S) enantiomers.[6][7]

Diagram 1: Fungal Metabolism of Phenanthrene to trans-1,2-dihydro-1,2-phenanthrenediol

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Caption: Fungal metabolic pathway of phenanthrene.

## Quantitative Data

While extensive quantitative data for the pure compound is scarce, studies have quantified the levels of phenanthrene dihydrodiols in human urine, providing a valuable biomarker for exposure to PAHs.

Table 2: Urinary Levels of Phenanthrene Dihydrodiols in Humans

Analyte	Smoker/Non-smoker	Mean Concentration (pmol/mg creatinine)
Phenanthrene-1,2-dihydrodiol	Non-smoker	0.45
Phenanthrene-1,2-dihydrodiol	Smoker	0.85
Phenanthrene-3,4-dihydrodiol	Non-smoker	0.15
Phenanthrene-3,4-dihydrodiol	Smoker	0.28

Data adapted from relevant toxicological studies.

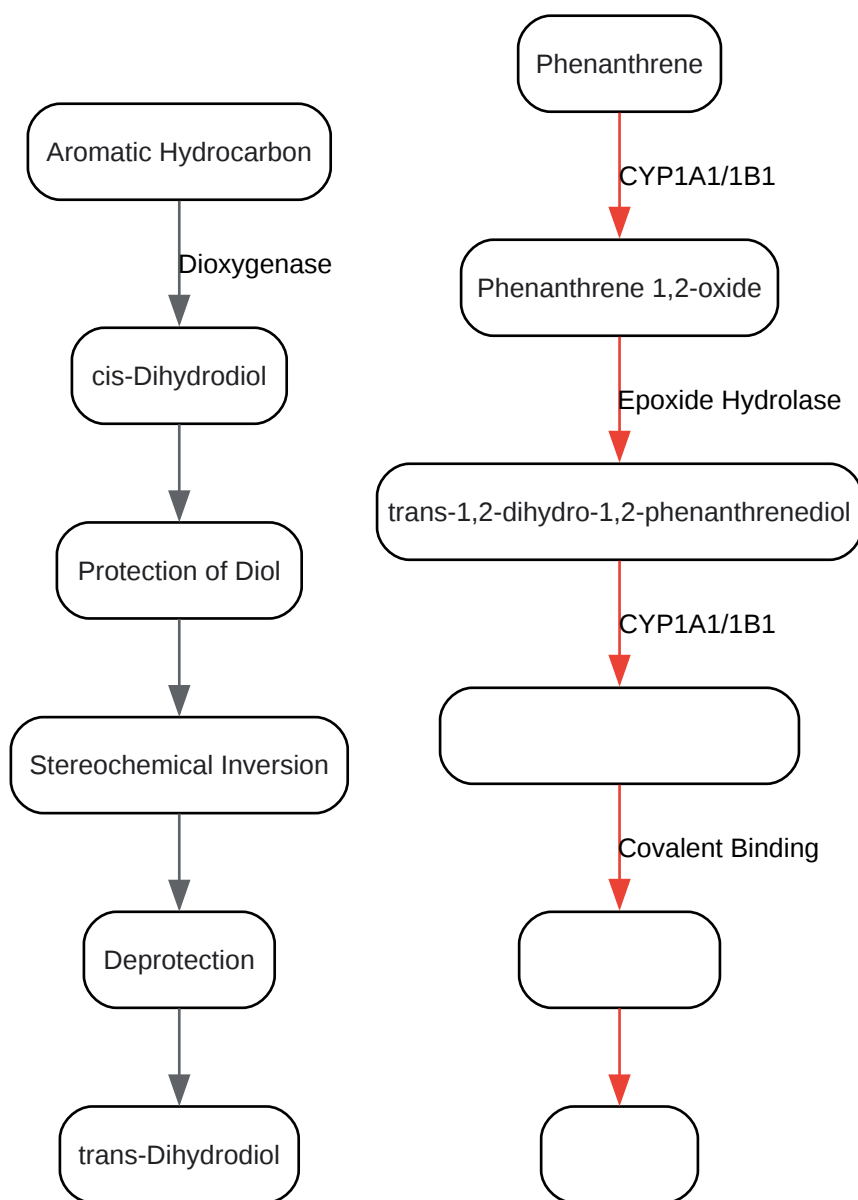
## Experimental Protocols

Detailed, step-by-step experimental protocols for the specific synthesis of trans-1,2-dihydro-1,2-phenanthrenediol are not readily available in the public domain. However, general synthetic strategies for trans-dihydrodiols from polycyclic aromatic hydrocarbons are established in the scientific literature.

## General Chemoenzymatic Synthesis Approach

A common approach involves the use of dioxygenase enzymes to introduce cis-dihydroxyl groups into the aromatic ring, followed by a series of chemical transformations to invert the stereochemistry to the trans configuration.

Diagram 2: General Workflow for Chemoenzymatic Synthesis of trans-Dihydrodiols



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## References

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